

# Essential Safety and Handling Guide for Aloradine (Fasedienol/PH94B)

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## Compound of Interest

Compound Name: Aloradine  
Cat. No.: B10858135

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Aloradine**, an investigational pherine nasal spray also known as Fasedienol and PH94B. As an investigational new drug, **Aloradine** should be handled with the utmost care, assuming hazardous properties until comprehensive safety data is available. The following procedural guidance is designed to ensure the safety of all personnel involved in its handling, from receipt to disposal.

## Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is paramount to minimize exposure risk. The following table outlines the recommended PPE for handling **Aloradine** in a research laboratory setting. These recommendations are based on general best practices for handling investigational compounds and hazardous drugs.

Operation	Gloves	Eye Protection	Respiratory Protection	Lab Coat/Gown	Other
Unpacking/Receiving	Double-gloving with ASTM D6978-rated gloves	Safety glasses with side shields	N95 or higher respirator	Disposable gown	Shoe covers
Weighing/Aliquoting (powder)	Double-gloving with ASTM D6978-rated gloves	Chemical splash goggles and face shield	N95 or higher respirator within a ventilated enclosure (e.g., fume hood)	Disposable, back-closing gown with tight-fitting cuffs	Shoe covers, hairnet
Solution Preparation	Double-gloving with ASTM D6978-rated gloves	Chemical splash goggles	N95 or higher respirator if not in a ventilated enclosure	Disposable, back-closing gown with tight-fitting cuffs	Shoe covers
Administration (in-vitro/in-vivo)	Single pair of nitrile gloves	Safety glasses with side shields	Not generally required if in a well-ventilated area	Standard lab coat	N/A
Spill Cleanup	Double-gloving with heavy-duty gloves over nitrile gloves	Chemical splash goggles and face shield	N95 or higher respirator	Disposable, fluid-resistant gown	Shoe covers
Waste Disposal	Double-gloving with ASTM D6978-rated gloves	Safety glasses with side shields	Not generally required	Standard lab coat	N/A

## Experimental Protocols

### Storage and Handling of **Aloradine** (Fasedienol)

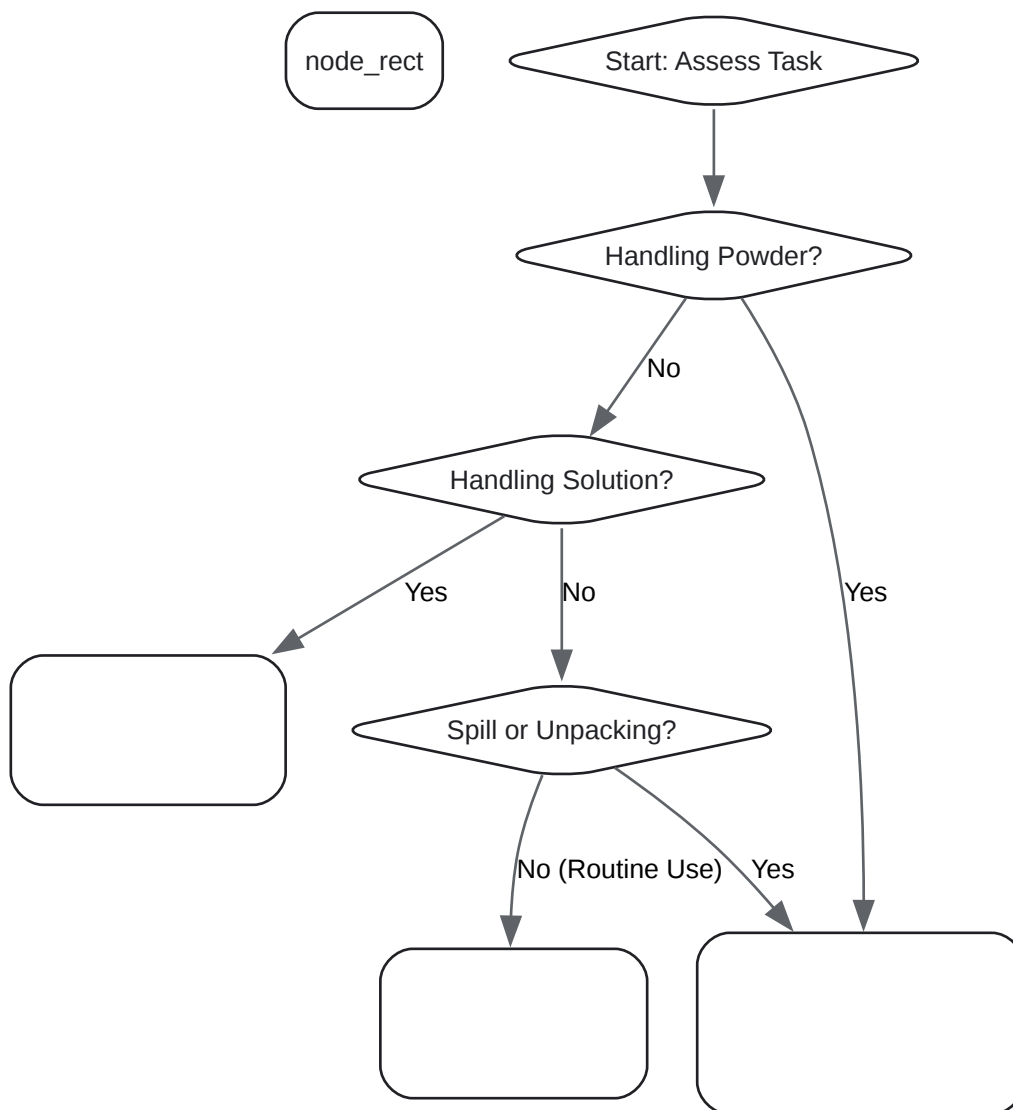
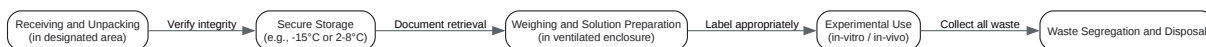
As an investigational compound, specific storage conditions for **Aloradine** should be provided by the manufacturer or sponsor. However, general best practices for similar compounds suggest the following:

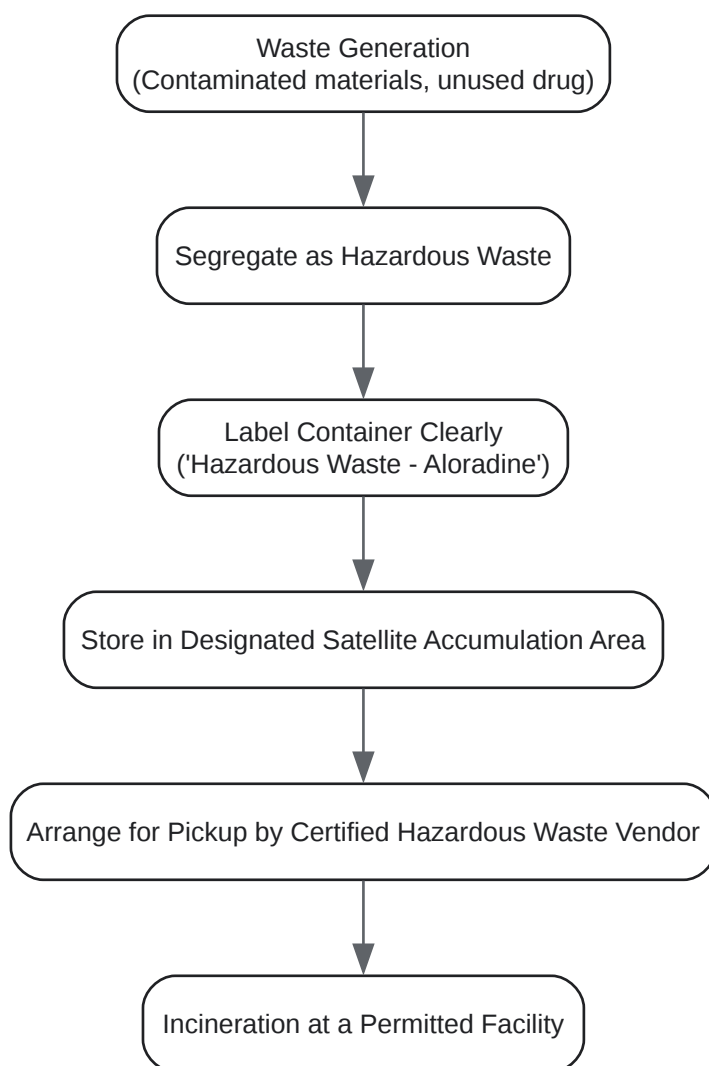
- **Storage:** One supplier of Fasedienol for research purposes recommends long-term storage at approximately  $-15^{\circ}\text{C}$  and short-term storage at  $2-8^{\circ}\text{C}$ , away from direct sunlight and heat sources in its original sealed container.<sup>[1]</sup>
- **Preparation of Solutions:** For in-vivo experiments, it is recommended to prepare fresh solutions on the day of use.<sup>[1]</sup> Stock solutions, if prepared, should be aliquoted and stored at  $-80^{\circ}\text{C}$  for up to 6 months or  $-20^{\circ}\text{C}$  for up to 1 month to prevent degradation from repeated freeze-thaw cycles.<sup>[1]</sup>

## Operational Plans

### Workflow for Handling **Aloradine**

The following diagram outlines the standard workflow for handling **Aloradine** in a laboratory setting, from receipt to preparation.





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## References

- 1. medicalcenter.virginia.edu [medicalcenter.virginia.edu]
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